

An In-depth Technical Guide on the Physicochemical Properties of Pure Vernodalin

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of **vernodalin**, a sesquiterpene lactone of significant interest for its therapeutic potential. Due to the limited availability of detailed experimental data for pure **vernodalin** in published literature, this guide also includes extensive data on the closely related and well-characterized compound, **vernodalin**ol, for comparative purposes.

Core Physicochemical Properties

Vernodalin is a naturally occurring sesquiterpene lactone found in plants of the Vernonia genus, notably Vernonia amygdalina.[1][2] Its chemical structure and fundamental properties are summarized below.



Property	Value	Source
Molecular Formula	C19H20O7	[1][2]
Molecular Weight	360.36 g/mol	[1][2]
IUPAC Name	[(3aR,4S,5aR,9aR,9bR)-5a- ethenyl-3,9-dimethylidene-2,8- dioxo-3a,4,5,6,9a,9b- hexahydrofuro[2,3- f]isochromen-4-yl] 2- (hydroxymethyl)prop-2-enoate	[1]
CAS Number	21871-10-3	[2]

Spectroscopic Data

Detailed spectroscopic data for pure **vernodalin** is not extensively tabulated in the available literature. However, data for the related compound, **vernodalin**ol, has been thoroughly characterized and is presented here as a reference. Some partial NMR data for **vernodalin** is also available.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Vernodalinol: The ¹H and ¹³C NMR spectroscopic data for **vernodalin**ol, recorded in methanol-d₄ at 500 MHz and 125 MHz respectively, are detailed below.[3]

Table 2.1: ¹H and ¹³C NMR Data for **Vernodalin**ol[3]



Position	δΗ (ppm) (multiplicity, J in Hz)	δС (ррт)
1	5.76 (dd, 17.5, 11.0)	139.7
2a	5.21 (d, 11.0)	112.9
2b	5.25 (d, 17.5)	
3	-	163.7
4	-	131.4
5	2.55 (m)	49.2
6	4.15 (t, 10.5)	67.0
7	3.51 (t, 10.0)	45.1
8	5.38 (dd, 11.0, 5.0)	68.0
9a	1.64 (m)	35.9
9b	2.01 (m)	
10	-	38.1
11	-	136.2
12	-	166.5
13a	5.79 (s)	127.0
13b	6.34 (s)	
14a	2.21 (m)	69.0
14b	2.41 (m)	
15a	5.77 (s)	131.2
15b	6.54 (s)	
16	-	163.3
17	-	138.6
18	4.19 (s)	58.5



19a	5.85 (s)	122.3
19b	6.19 (s)	

Vernodalin: Partial ¹H and ¹³C NMR data for **vernodalin** in a mixed solvent of CDCl₃ and CD₃OD have been reported.[4]

Table 2.2: Partial ¹H and ¹³C NMR Data for **Vernodalin**[4]

Position/Proton	δΗ (ррт)	δС (ррт)
H-15	6.54 (s)	-
H-4'	6.13 (br. s)	-
H-13	6.01 (d, J=3.0 Hz)	-
C-1'	-	167.3
C-2'	-	138.8
C-3'	-	126.9
C-7	-	49.9
C-5	-	46.0
C-10	-	40.4
C-9	-	38.4

Infrared (IR) Spectroscopy

Vernodalinol: The IR spectrum of **vernodalin**ol (KBr) shows characteristic absorption bands for its functional groups.[3]

Table 2.3: IR Absorption Bands for **Vernodalin**ol[3]



Wavenumber (cm ⁻¹)	Functional Group
3600–2600	Carboxyl (-COOH)
3443	Hydroxyl (-OH)
3108, 3083	Alkene (=C-H)
1707	Carbonyl (C=O)
1626	Alkene (C=C)

UV-Visible (UV-Vis) Spectroscopy

Vernodalinol: The UV-Vis spectrum of **vernodalin**ol in dry methanol exhibits a maximum absorption (λ max) indicative of an enone chromophore.[3]

Table 2.4: UV-Vis Absorption Data for **Vernodalin**ol[3]

Solvent	λmax (nm)	log ε
Dry Methanol	235	2.76

Physical Properties

Detailed physical properties such as melting point and solubility for pure **vernodalin** are not well-documented. However, the data for **vernodalin**ol provides a useful reference.

Table 3.1: Physical Properties of Vernodalinol[3]

Property	Value
Appearance	Colorless crystals
Melting Point	217–218 °C
Optical Rotation	+178.70 (c 0.253, dry MeOH)

Experimental Protocols



The isolation of pure **vernodalin** typically involves extraction from the leaves of Vernonia amygdalina, followed by chromatographic purification. While a specific protocol for pure **vernodalin** is not exhaustively detailed, the following procedure for the isolation of the closely related **vernodalin**ol provides a robust methodological framework.[3][5][6]

Extraction

- Plant Material Preparation: Dried leaves of Vernonia amygdalina are ground into a fine powder.
- Solvent Extraction: The powdered leaves are extracted with 85% ethanol. This can be performed using maceration or a Soxhlet apparatus.[7][8]
- Concentration: The ethanolic extract is concentrated under reduced pressure using a rotary evaporator to yield a crude extract.

Fractionation

Liquid-Liquid Partitioning: The crude ethanolic extract is subjected to liquid-liquid partitioning
with solvents of increasing polarity, such as hexane, chloroform, and n-butanol, to separate
compounds based on their polarity.[3][5]

Chromatographic Purification

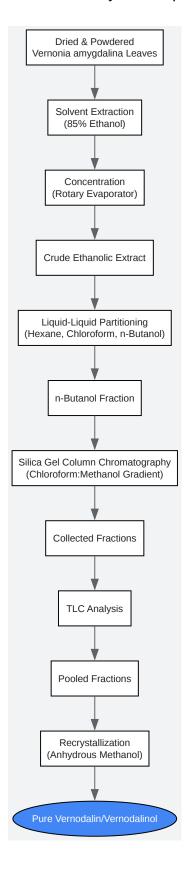
- Column Chromatography: The n-butanol fraction, which is typically enriched with sesquiterpene lactones, is subjected to column chromatography on silica gel.
- Elution: The column is eluted with a gradient of solvents, commonly a mixture of chloroform and methanol (e.g., 80:20 v/v), to separate the different components.[3]
- Fraction Collection and Analysis: Fractions are collected and analyzed by Thin Layer
 Chromatography (TLC) to identify those containing the compound of interest. Fractions with
 similar TLC profiles are pooled.

Purification and Crystallization

 Recrystallization: The pooled fractions containing the desired compound are further purified by repeated recrystallization from a suitable solvent, such as anhydrous methanol.[3]



 Washing and Drying: The resulting crystals are washed with solvents like ethyl acetate and acetone to remove impurities and then dried to yield the pure compound.[3]





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Experimental workflow for the isolation of **vernodalin/vernodalin**ol.

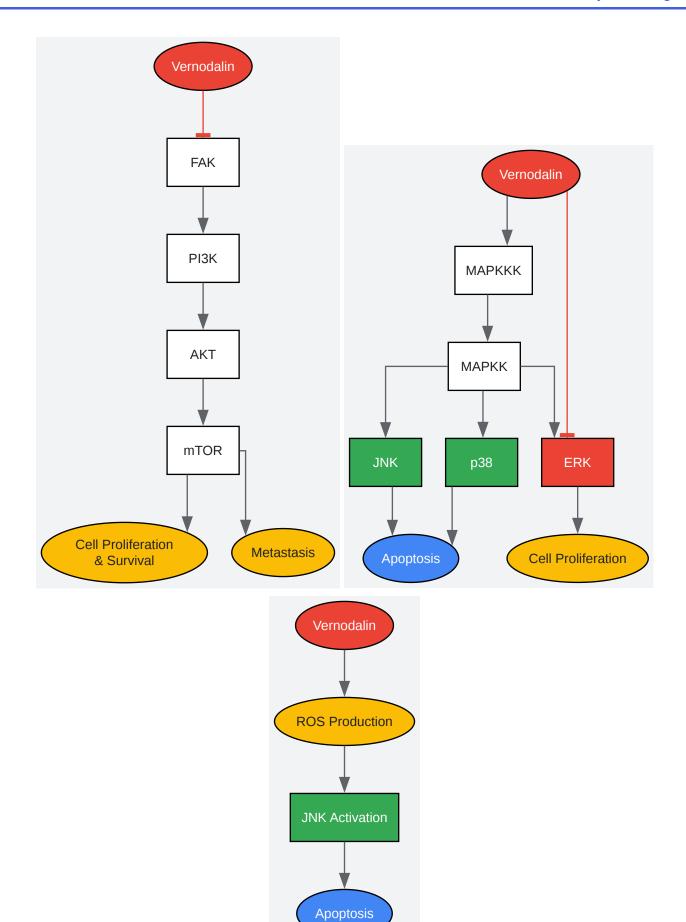
Signaling Pathways Modulated by Vernodalin

Vernodalin has been shown to exert its biological effects, particularly its anticancer properties, through the modulation of several key intracellular signaling pathways.

FAK/PI3K/AKT/mTOR Signaling Pathway

Vernodalin attenuates the FAK/PI3K/AKT/mTOR signaling pathway, which is crucial for cell proliferation, survival, and metastasis. By inhibiting the phosphorylation of key proteins in this cascade, **vernodalin** can suppress tumor growth and invasion.







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- To cite this document: BenchChem. [An In-depth Technical Guide on the Physicochemical Properties of Pure Vernodalin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1205544#physicochemical-properties-of-pure-vernodalin]

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